

Application Notes and Protocols for Lavendustin B Powder

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Compound of Interest

Compound Name: Lavendustin B

Cat. No.: B1674586

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive guidance on the handling, storage, and utilization of **Lavendustin B** powder in various experimental settings. The protocols detailed below are intended to serve as a foundation for researchers to adapt to their specific experimental needs.

Product Information

Chemical Name: 5-[Bis[(2-hydroxyphenyl)methyl]amino]-2-hydroxybenzoic acid[1]

Molecular Formula: C₂₁H₁₉NO₅

Molecular Weight: 365.38 g/mol

CAS Number: 125697-91-8

Appearance: Off-white to yellow solid powder

Handling and Storage

Proper handling and storage of **Lavendustin B** powder are crucial to maintain its stability and ensure user safety.

Safety Precautions

Lavendustin B is harmful if swallowed and is very toxic to aquatic life with long-lasting effects[1]. Standard laboratory safety practices should be strictly followed.

- Personal Protective Equipment (PPE): Wear a lab coat, safety glasses with side shields, and chemical-resistant gloves.
- Ventilation: Use in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust.
- Handling: Avoid contact with skin and eyes. Do not eat, drink, or smoke when handling the product[1]. Wash hands thoroughly after handling.

First Aid Measures

- If Swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth[1].
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.
- In Case of Skin Contact: Wash off with soap and plenty of water.
- If Inhaled: Move the person into fresh air.

Storage Conditions

The stability of **Lavendustin B** is dependent on the storage conditions.

Form	Storage Temperature	Stability
Powder	-20°C	≥ 3 years
In Solvent	-80°C	Up to 1 year
-20°C	Up to 1 month	

Source:[2]

- Powder: Store the vial of **Lavendustin B** powder at -20°C, protected from light. The powder is stable for at least three years under these conditions[2].

- **Stock Solutions:** Prepare concentrated stock solutions in an appropriate solvent (e.g., DMSO). Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles, which can degrade the compound. Store these aliquots at -80°C for up to one year or at -20°C for up to one month[2].

Solubility and Solution Preparation

Lavendustin B is soluble in organic solvents but insoluble in water[2].

Solvent	Solubility
DMSO	≥ 73 mg/mL (199.79 mM)[2]
Ethanol	≥ 73 mg/mL (199.79 mM)[2]
Water	Insoluble[2]

Note: The use of fresh, anhydrous DMSO is recommended as moisture can reduce the solubility of **Lavendustin B**[2].

Preparation of a 10 mM Stock Solution in DMSO

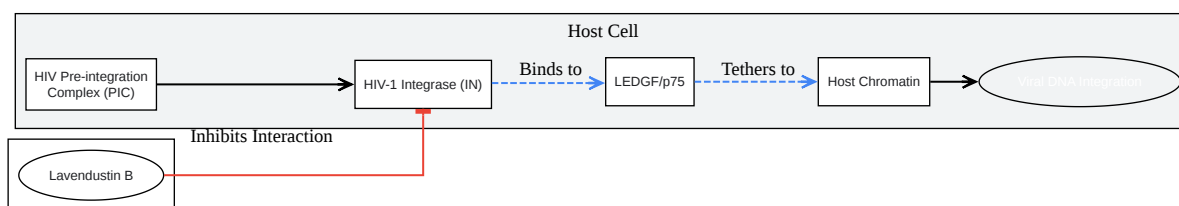
- **Warm the Vial:** Allow the vial of **Lavendustin B** powder to equilibrate to room temperature before opening to prevent condensation.
- **Add Solvent:** Using a calibrated pipette, add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve a 10 mM concentration. For example, to prepare a 10 mM stock solution from 1 mg of **Lavendustin B** (MW: 365.38), add 273.7 µL of DMSO.
- **Dissolve:** Gently vortex or sonicate the vial until the powder is completely dissolved.
- **Aliquot and Store:** Aliquot the stock solution into single-use, light-protected vials and store at -80°C or -20°C as recommended above.

Mechanism of Action and Signaling Pathways

Lavendustin B is a multi-target inhibitor, primarily known for its effects on HIV-1 integrase, glucose transporter 1 (GLUT1), and as a weak inhibitor of tyrosine kinases[2].

Inhibition of HIV-1 Integrase

Lavendustin B inhibits the interaction between HIV-1 integrase (IN) and the lens epithelium-derived growth factor (LEDGF/p75), a cellular cofactor essential for tethering the pre-integration complex to the host chromatin[2]. This disruption prevents the integration of the viral DNA into the host genome, a critical step in the HIV-1 replication cycle.

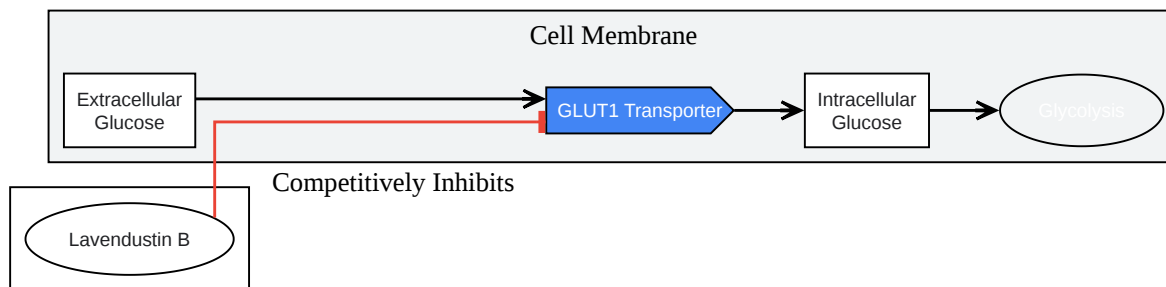


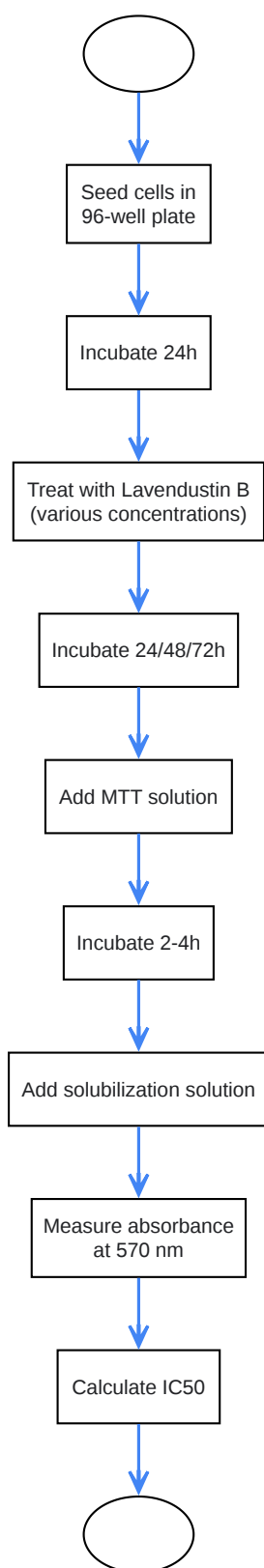
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Caption: Inhibition of HIV-1 Integrase by **Lavendustin B**.

Inhibition of Glucose Transporter 1 (GLUT1)

Lavendustin B acts as a competitive inhibitor of GLUT1, a key transporter responsible for the facilitated diffusion of glucose across the cell membrane. By blocking GLUT1, **Lavendustin B** can disrupt cellular glucose uptake, which is particularly critical for cancer cells that exhibit high rates of glycolysis (the Warburg effect).





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References

- 1. scholarworks.uark.edu [scholarworks.uark.edu]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Lavendustin B Powder]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1674586#handling-and-storage-of-lavendustin-b-powder]

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